

Application Notes and Protocols: PhenoSense Assay for GS-9148 Resistance Profiling

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Compound of Interest

Compound Name: GS-9148

Cat. No.: B1672340

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Introduction

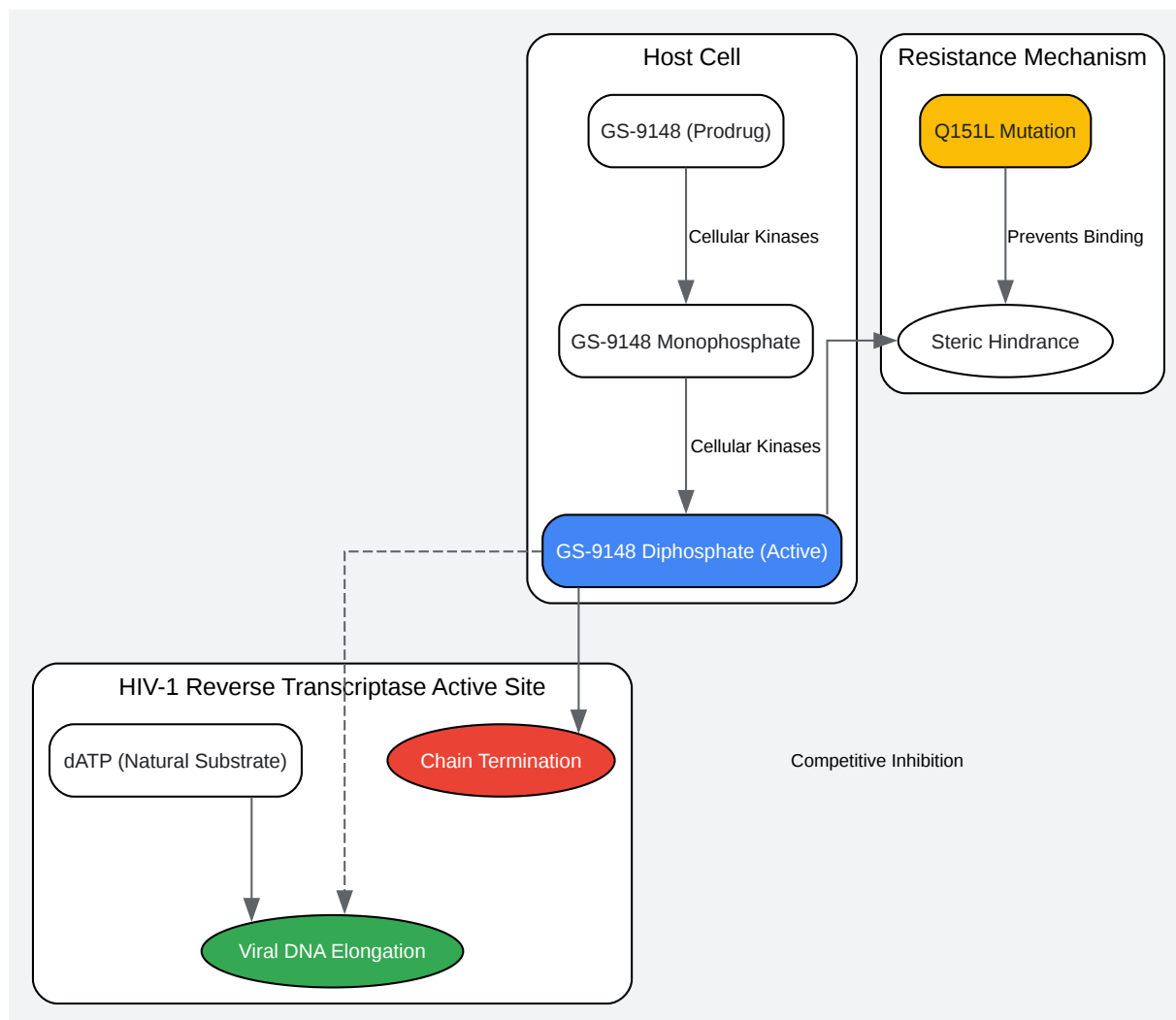
GS-9148 is a nucleotide reverse transcriptase inhibitor (NtRTI) with demonstrated activity against wild-type and certain nucleoside reverse transcriptase inhibitor (NRTI)-resistant strains of HIV-1.[1] As with other antiretroviral agents, the emergence of drug resistance is a critical factor in the clinical utility of **GS-9148**. The PhenoSense assay, a widely used phenotypic resistance testing platform, provides a direct, quantitative measure of viral susceptibility to antiretroviral drugs. These application notes provide a detailed overview and protocol for utilizing the PhenoSense assay to profile the resistance of HIV-1 to **GS-9148**.

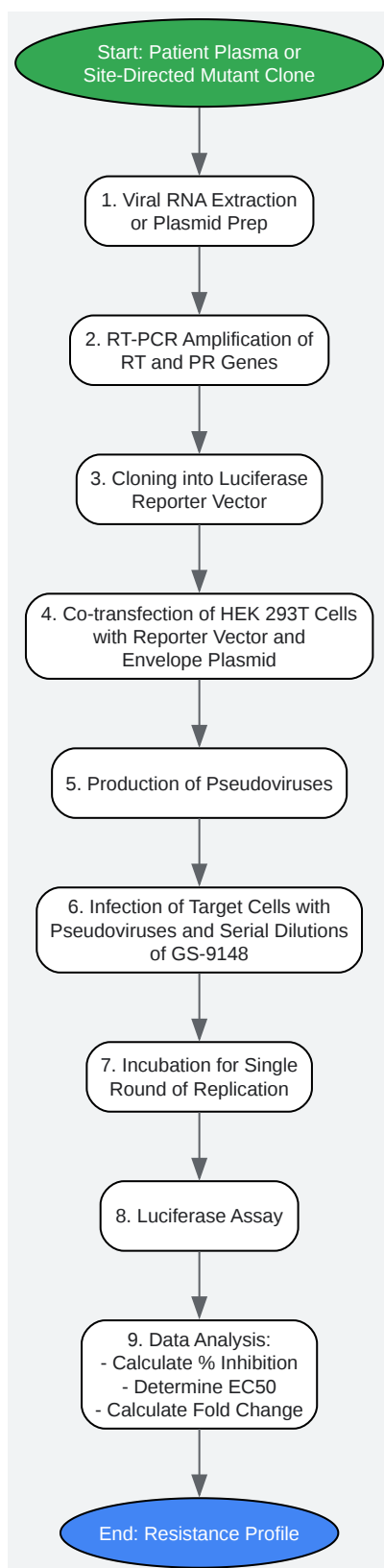
Mechanism of Action and Resistance to GS-9148

GS-9148 is an adenosine phosphonate nucleotide analog.[2] To exert its antiviral effect, **GS-9148** must be intracellularly phosphorylated to its active diphosphate form, **GS-9148**-diphosphate. This active metabolite then competes with the natural substrate, deoxyadenosine triphosphate (dATP), for incorporation into the growing viral DNA chain by the HIV-1 reverse transcriptase (RT). Once incorporated, **GS-9148**-diphosphate acts as a chain terminator, halting viral DNA synthesis.

A key mutation associated with high-level resistance to **GS-9148** is the Q151L substitution in the HIV-1 reverse transcriptase.[2][3] This mutation is believed to sterically hinder the binding of **GS-9148**-diphosphate to the RT active site, thereby preventing its incorporation and allowing

viral replication to proceed.[3] Notably, **GS-9148** retains activity against viruses harboring other common NRTI resistance mutations, such as K65R, L74V, and M184V.[1][4]





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